

Application Notes and Protocols for CP 93129 Dihydrochloride in Brain Slices

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Compound of Interest

Compound Name: CP 93129 dihydrochloride

CAS No.: 1435934-27-2

Cat. No.: B15615126

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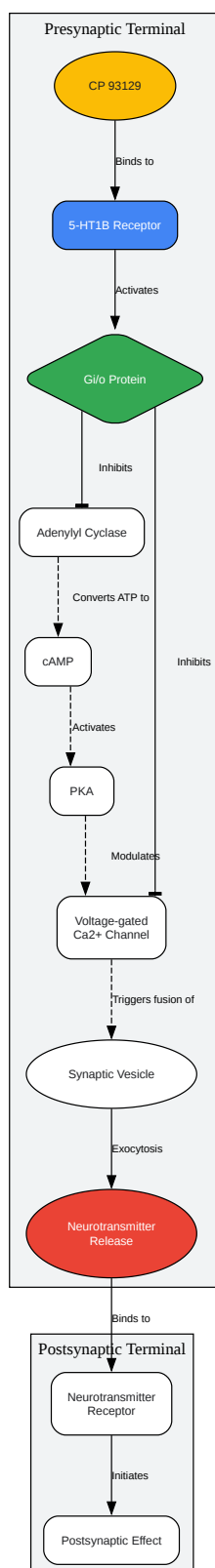
These application notes provide a comprehensive guide for the in vitro use of **CP 93129 dihydrochloride**, a potent and selective 5-HT_{1B} receptor agonist, in brain slice preparations. The protocols outlined below are based on established methodologies for studying its effects on neurotransmitter release and synaptic transmission.

Introduction

CP 93129 dihydrochloride is a valuable pharmacological tool for investigating the role of serotonin 1B (5-HT_{1B}) receptors in neural circuitry. These receptors are primarily located on presynaptic terminals and, when activated, typically inhibit the release of various neurotransmitters, including glutamate and GABA.^{[1][2]} In brain slice preparations, CP 93129 allows for the functional characterization of 5-HT_{1B} receptors in specific brain regions and their modulatory effects on synaptic activity.

Mechanism of Action

CP 93129 acts as an agonist at 5-HT_{1B} receptors, which are G-protein coupled receptors (GPCRs). Upon binding, the receptor activates an intracellular signaling cascade that ultimately leads to the inhibition of voltage-gated calcium channels. This reduction in calcium influx into the presynaptic terminal is the primary mechanism by which CP 93129 inhibits neurotransmitter release.



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Figure 1: Signaling pathway of CP 93129-mediated inhibition of neurotransmitter release.

Quantitative Data Summary

The following tables summarize quantitative data from various studies on the effects of CP 93129 in brain slice preparations.

Table 1: Potency of CP 93129 in Brain Slices

Brain Region	Preparation	Effect	EC ₅₀	Reference
Hippocampus (CA1)	Rat Mini-slices	Inhibition of poly-epscs	55 nM	[1]
Globus Pallidus	Rat Slices	Inhibition of [³ H]-GABA release	Not explicitly stated, but concentration-dependent inhibition observed from 0.6-16.2 μM	[3]

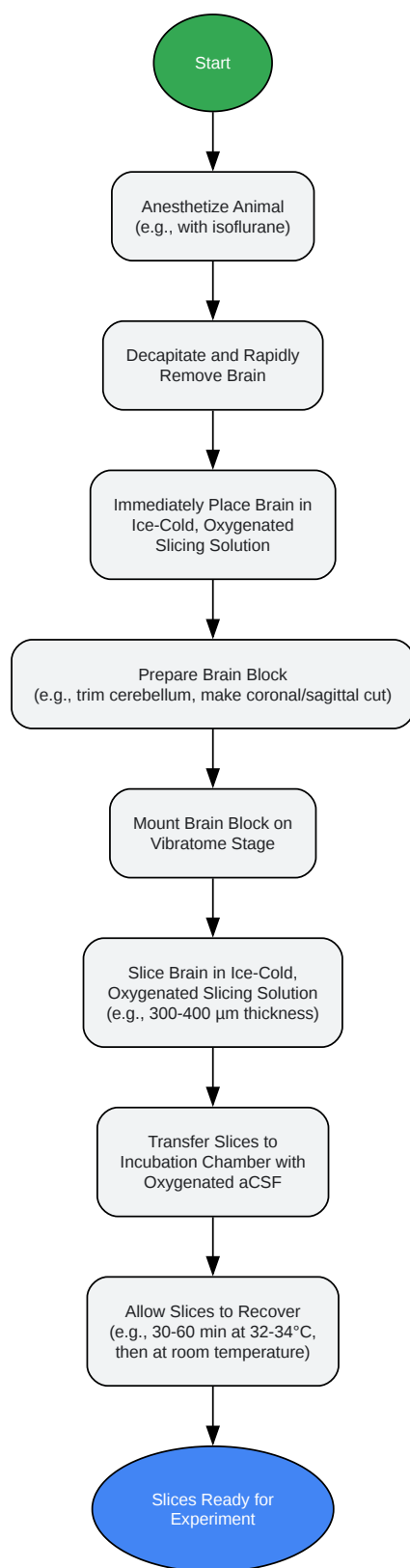
Table 2: Effects of CP 93129 on Synaptic Transmission

Brain Region	Connection	CP 93129 Concentration	Effect on IPSC Amplitude	Reference
Striatum	D2-SPN to D1-SPN	2 μM	Significant reduction	[4]
Striatum	D1-SPN to D2-SPN	2 μM	Significant reduction	[4]

Experimental Protocols

Acute Brain Slice Preparation

This protocol describes the general procedure for preparing acute brain slices suitable for electrophysiology or neurotransmitter release assays.



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